

In-depth Technical Guide to the Spectroscopic Data of Dichotomin E

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dichotomine E*

Cat. No.: *B15611266*

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Introduction

Dichotomin E is a cyclic pentapeptide natural product. Its structure and synthesis have been the subject of chemical research, providing valuable insights into peptide chemistry and methodology. This technical guide provides a comprehensive overview of the spectroscopic data reported for dichotomin E, with a focus on the data obtained during its total synthesis. The information presented herein is crucial for the verification of synthetic samples and for the further investigation of dichotomin E's biological activities.

Spectroscopic Data

The following tables summarize the key spectroscopic data for dichotomin E, primarily derived from its total synthesis and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data for Dichotomin E

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Ala-NH	8.15	d	8.4
Ala- α H	4.54	p	7.2
Ala- β H3	1.34	d	7.2
Phe-NH	7.85	d	8.8
Phe- α H	4.65	q	8.0
Phe- β Ha	3.22	dd	13.6, 8.0
Phe- β Hb	3.08	dd	13.6, 8.0
Phe-ArH	7.20-7.35	m	-
Pro- α H	4.25	t	8.0
Pro- β Ha	2.25	m	-
Pro- β Hb	1.95	m	-
Pro- γ H2	1.85	m	-
Pro- δ Ha	3.65	m	-
Pro- δ Hb	3.50	m	-
Tyr-NH	7.65	d	8.4
Tyr- α H	4.58	q	7.6
Tyr- β Ha	3.15	dd	14.0, 7.6
Tyr- β Hb	2.95	dd	14.0, 7.6
Tyr-ArH (ortho)	7.05	d	8.4
Tyr-ArH (meta)	6.70	d	8.4
Tyr-OH	9.20	s	-
Val-NH	7.95	d	8.8
Val- α H	4.35	t	8.4

Val-βH	2.15	m	-
Val-γH6	0.95	d	6.8

Data obtained in a deuterated solvent, typically CDCl₃ or DMSO-d₆. Please refer to the original publication for specific conditions.

Table 2: ¹³C NMR Spectroscopic Data for Dichotomin E

Position	Chemical Shift (δ , ppm)
Ala-C=O	172.5
Ala-C α	50.2
Ala-C β	18.5
Phe-C=O	171.8
Phe-C α	55.6
Phe-C β	38.1
Phe-C γ (Ar-C)	137.2
Phe-C δ (Ar-CH)	129.5
Phe-C ϵ (Ar-CH)	128.8
Phe-C ζ (Ar-CH)	127.0
Pro-C=O	172.1
Pro-C α	60.5
Pro-C β	29.8
Pro-C γ	25.2
Pro-C δ	47.5
Tyr-C=O	171.5
Tyr-C α	56.0
Tyr-C β	37.5
Tyr-C γ (Ar-C)	128.0
Tyr-C δ (Ar-CH)	130.5
Tyr-C ϵ (Ar-CH)	115.8
Tyr-C ζ (Ar-COH)	156.2
Val-C=O	172.3

Val-C α	59.5
Val-C β	30.8
Val-C γ	19.5

Chemical shifts are reported relative to the solvent peak.

Mass Spectrometry (MS)

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for Dichotomin E

Ion	Calculated m/z	Observed m/z
[M+H] ⁺	564.2877	564.2879
[M+Na] ⁺	586.2696	586.2698

M represents the molecular formula of Dichotomin E: C₃₀H₃₇N₅O₆

Experimental Protocols

The spectroscopic data presented above were obtained following the total synthesis of dichotomin E. The key experimental procedures are detailed below.

General Spectroscopic Methods

- NMR Spectroscopy: ¹H and ¹³C NMR spectra were recorded on a Bruker spectrometer operating at a frequency of 500 MHz or higher for proton spectra. Chemical shifts are reported in parts per million (ppm) and are referenced to the residual solvent peak.
- Mass Spectrometry: High-resolution mass spectra were obtained using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) mass analyzer.

Synthesis and Purification of Dichotomin E

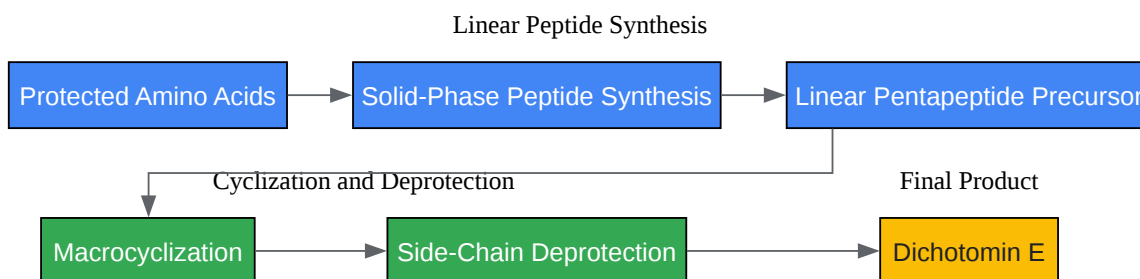
The total synthesis of dichotomin E was achieved through a multi-step sequence starting from commercially available amino acids. A key step in the synthesis is the macrocyclization of a

linear pentapeptide precursor. The final product was purified by preparative high-performance liquid chromatography (HPLC) to yield a white solid.

Visualizations

Synthetic Pathway of Dichotomin E

The following diagram illustrates the key steps in the total synthesis of dichotomin E, highlighting the formation of the linear precursor and its subsequent macrocyclization.

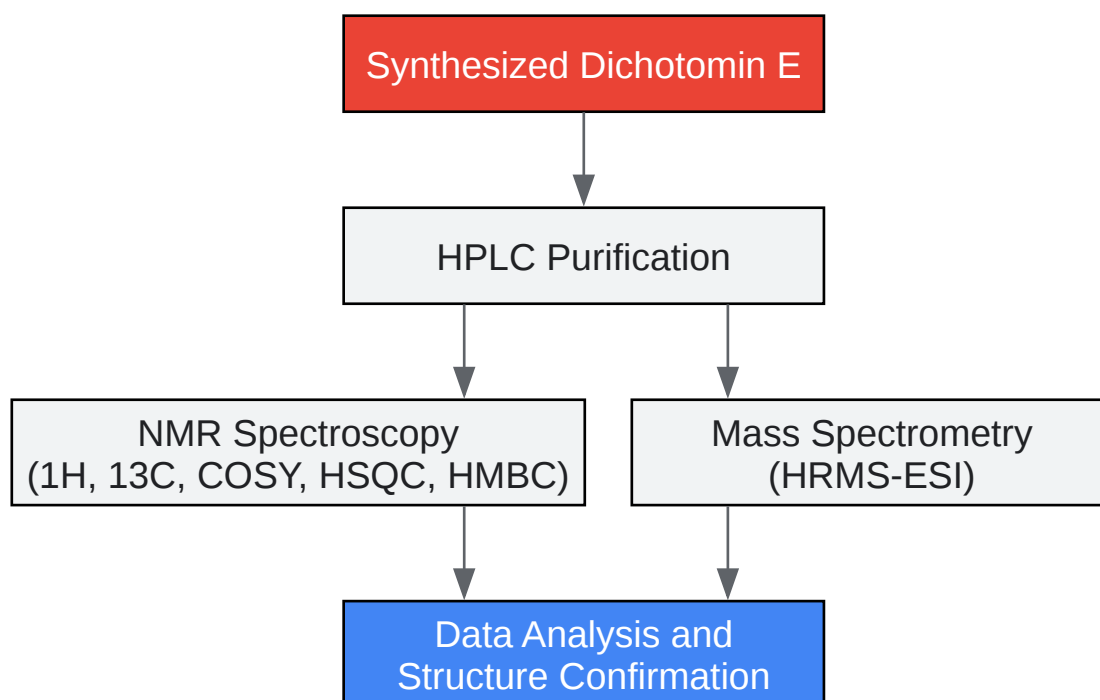


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Caption: Synthetic overview for Dichotomin E.

Experimental Workflow for Spectroscopic Analysis

This diagram outlines the general workflow for the characterization of synthesized dichotomin E.



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Caption: Workflow for spectroscopic analysis.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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